

Glyceryl Monoundecylenate: A Technical Guide to Biodegradability and Ecotoxicity

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Glyceryl monoundecylenate*

CAS No.: 65684-27-7

Cat. No.: B16292381

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available data and methodologies for assessing the biodegradability and ecotoxicity of **glyceryl monoundecylenate**. Given the limited direct experimental data on this specific substance, this guide emphasizes a read-across approach from structurally similar compounds, as documented in regulatory dossiers.

Introduction to Glyceryl Monoundecylenate

Glyceryl monoundecylenate (GMU), the monoester of glycerol and undecylenic acid, is utilized in the pharmaceutical and cosmetic industries for its emulsifying and preservative properties.^{[1][2]} As with any chemical substance, a thorough understanding of its environmental fate and potential ecological impact is crucial for responsible product development and regulatory compliance. This document synthesizes the current knowledge on the biodegradability and ecotoxicity of GMU, presenting available data, outlining experimental protocols, and visualizing key processes.

Regulatory Context and Data Availability

Direct experimental data on the biodegradability and ecotoxicity of **glyceryl monoundecylenate** (CAS No. 65684-27-7) is not readily available in the public domain. The European Chemicals Agency (ECHA) registration dossier for "10-Undecenoic acid, monoester with 1,2,3-propanetriol" indicates that aquatic toxicity data for this substance are absent.[3] Consequently, a read-across approach from structurally related substances is employed to estimate its environmental properties.[3] This guide will focus on the data from these surrogate substances to provide an informed assessment of GMU's environmental profile.

Biodegradability Assessment

The biodegradability of a substance is a critical indicator of its persistence in the environment. For **glyceryl monoundecylenate**, the expected primary degradation pathway involves the hydrolysis of the ester bond to form glycerol and undecylenic acid, both of which are anticipated to be readily biodegradable.

Quantitative Biodegradability Data (Read-Across)

The following table summarizes the biodegradability data for a structurally similar substance, "Glycerides, C8-10, mono- and di-," as referenced in the ECHA dossier for **glyceryl monoundecylenate**. [3]

Test Substance	Guideline	Method	Inoculum	Duration	Result	Interpretation
Glycerides, C8-10, mono- and di-	OECD 301F	Manometry Respirometry	Activated Sludge	28 days	81.1% degradation after 14 days	Readily Biodegradable

Experimental Protocol: OECD 301F - Manometric Respirometry Test

This protocol describes a standard method for assessing the ready biodegradability of a substance in an aerobic aqueous medium.

Objective: To determine the extent and rate of aerobic biodegradation of the test substance by microorganisms from activated sludge.

Principle: The consumption of oxygen by microorganisms metabolizing the test substance is measured in a closed respirometer over 28 days. The amount of oxygen consumed is expressed as a percentage of the theoretical oxygen demand (ThOD).

Materials and Apparatus:

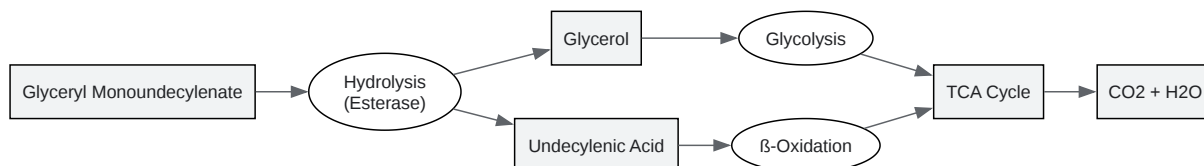
- Respirometer with temperature control.
- Mineral medium (as specified in OECD 301).
- Activated sludge from a domestic wastewater treatment plant.
- Test substance: **Glyceryl monoundecylenate**.
- Reference substance: Sodium benzoate.
- Control vessels (inoculum only) and abiotic control vessels (test substance, no inoculum).

Procedure:

- **Preparation of Inoculum:** Activated sludge is washed and aerated to prepare a consistent microbial stock.
- **Test Setup:** The test substance is added to the mineral medium in the respirometer flasks at a concentration that provides sufficient carbon for oxygen uptake measurement without being toxic (e.g., 100 mg/L).
- **Incubation:** The flasks are inoculated with the prepared activated sludge and incubated in the dark at a constant temperature (e.g., $20 \pm 1^\circ\text{C}$).
- **Measurement:** Oxygen consumption is measured continuously or at frequent intervals for 28 days.
- **Data Analysis:** The percentage of biodegradation is calculated from the measured oxygen uptake, corrected for the blank inoculum control, and expressed as a percentage of the

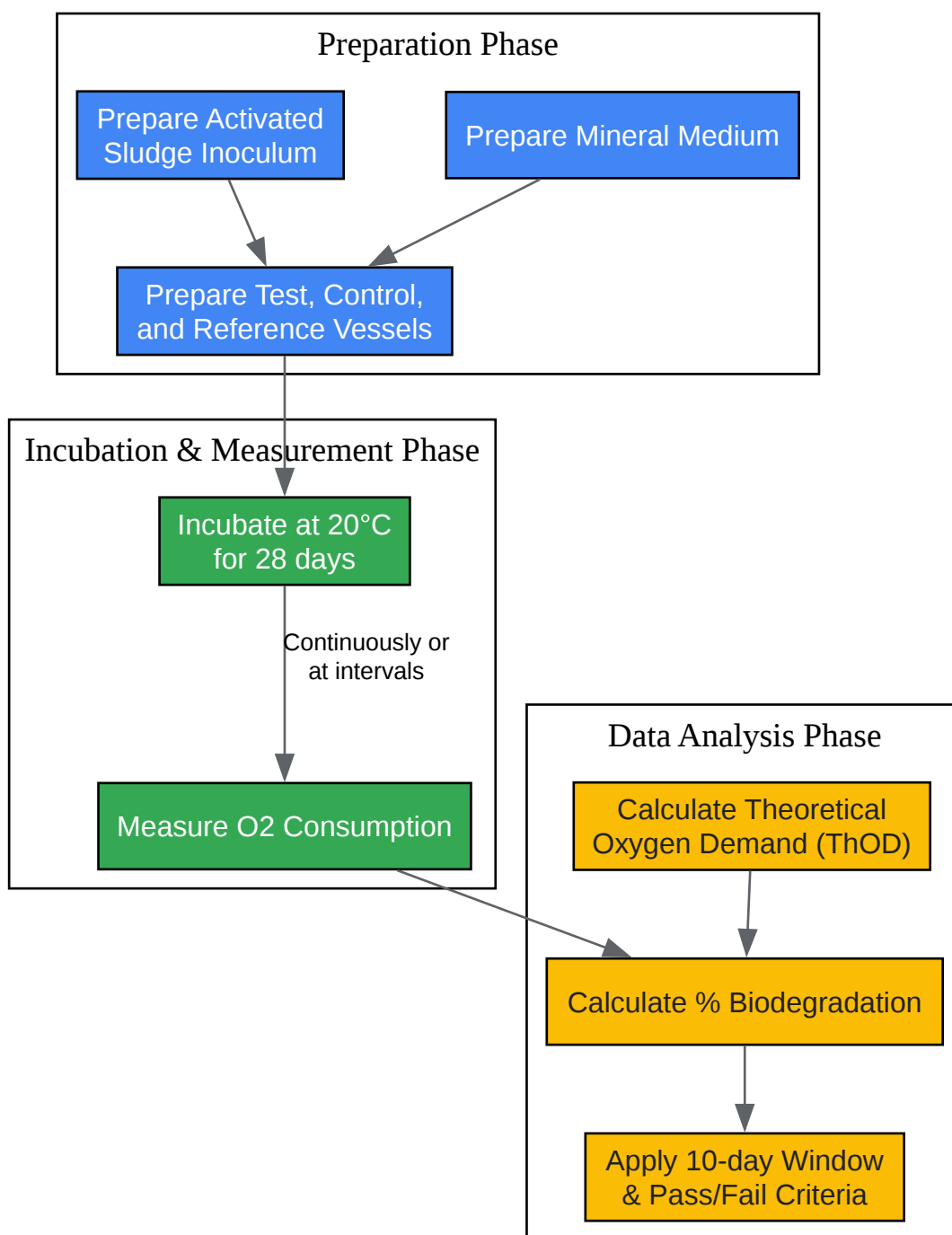
ThOD.

Pass Criteria for Ready Biodegradability: The 10-day window begins when the degree of biodegradation has reached 10%. The pass level of 60% ThOD must be reached within this 10-day window, which must occur within the 28-day test period.



[Click to download full resolution via product page](#)

*Expected biodegradation pathway of **glyceryl monoundecylenate**.*



[Click to download full resolution via product page](#)

Experimental workflow for the OECD 301F biodegradability test.

Ecotoxicity Assessment

Ecotoxicity studies are essential to determine the potential adverse effects of a substance on aquatic organisms. The data presented here is based on the read-across approach from the ECHA registration dossier.^[3]

Quantitative Ecotoxicity Data (Read-Across)

The following table summarizes the ecotoxicity data for the surrogate substances, "Glycerides, C14-18 and C16-18 unsatd. mono-, di- and tri-" and "Glycerides, C8-10, mono- and di-".^[3]

Test Organism	Trophic Level	Endpoint	Test Substance	Guideline	Duration	Result (mg/L)
Danio rerio (Fish)	Vertebrate	LC50	Glycerides, C14-18 and C16-18 unsatd. mono-, di- and tri-	OECD 203	96 hours	>100
Daphnia magna	Invertebrate	EC50	Glycerides, C14-18 and C16-18 unsatd. mono-, di- and tri-	OECD 202	48 hours	>100
Pseudokirchneriella subcapitata (Algae)	Producer	EC50	Glycerides, C14-18 and C16-18 unsatd. mono-, di- and tri-	OECD 201	72 hours	>100
Danio rerio (Fish)	Vertebrate	LC50	Glycerides, C8-10, mono- and di-	OECD 203	96 hours	75
Daphnia magna	Invertebrate	EC50	Glycerides, C8-10, mono- and di-	OECD 202	48 hours	218.2
Pseudokirchneriella subcapitata (Algae)	Producer	EC50	Glycerides, C8-10, mono- and di-	OECD 201	72 hours	49

Pseudokirchneriella subcapitata (Algae)	Producer	NOEC	Glycerides, C8-10, mono- and di-	OECD 201	72 hours	20.7
---	----------	------	----------------------------------	----------	----------	------

LC50: Lethal concentration for 50% of the test organisms. EC50: Effect concentration for 50% of the test organisms. NOEC: No observed effect concentration.

Experimental Protocols for Aquatic Toxicity Testing

OECD 201: Alga, Growth Inhibition Test

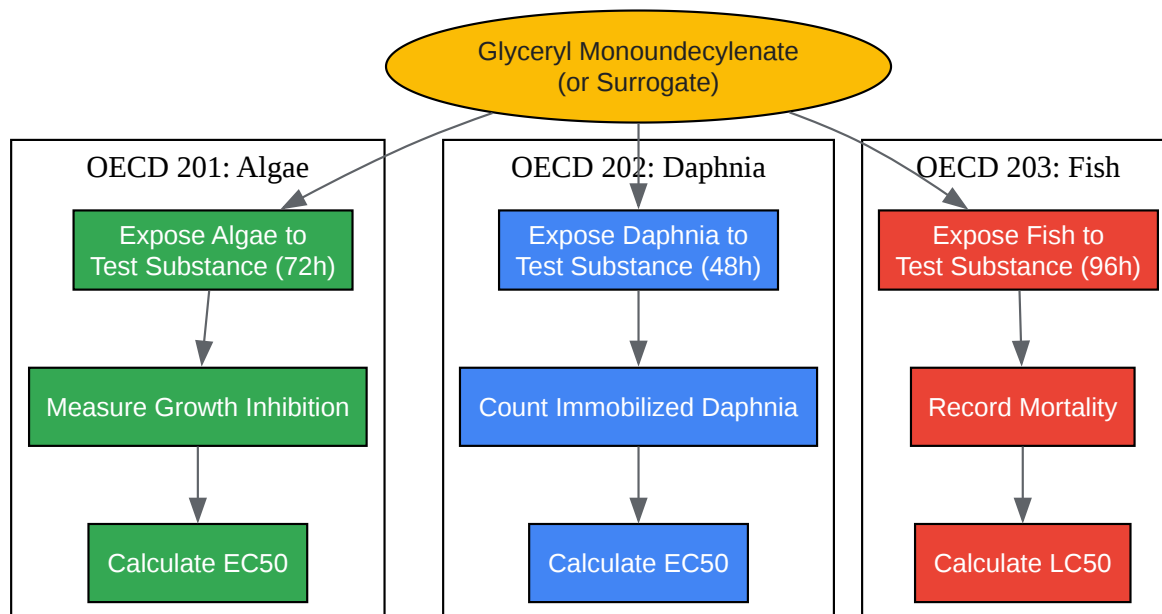
- Objective: To determine the effects of a substance on the growth of a freshwater microalga.
- Procedure: A culture of *Pseudokirchneriella subcapitata* is exposed to various concentrations of the test substance in a nutrient-rich medium for 72 hours. The growth of the algae is measured by cell counts or a surrogate parameter like fluorescence. The EC50 is calculated based on the inhibition of growth relative to a control.

OECD 202: Daphnia sp. Acute Immobilisation Test

- Objective: To determine the acute toxicity of a substance to *Daphnia magna*.
- Procedure: Young daphnids are exposed to a range of concentrations of the test substance for 48 hours. The number of immobilized daphnids is recorded at 24 and 48 hours. The EC50 is the concentration that immobilizes 50% of the daphnids.

OECD 203: Fish, Acute Toxicity Test

- Objective: To determine the acute lethal toxicity of a substance to freshwater fish.
- Procedure: Fish (e.g., *Danio rerio*) are exposed to various concentrations of the test substance in a semi-static or flow-through system for 96 hours. Mortalities are recorded at 24, 48, 72, and 96 hours, and the LC50 is calculated.

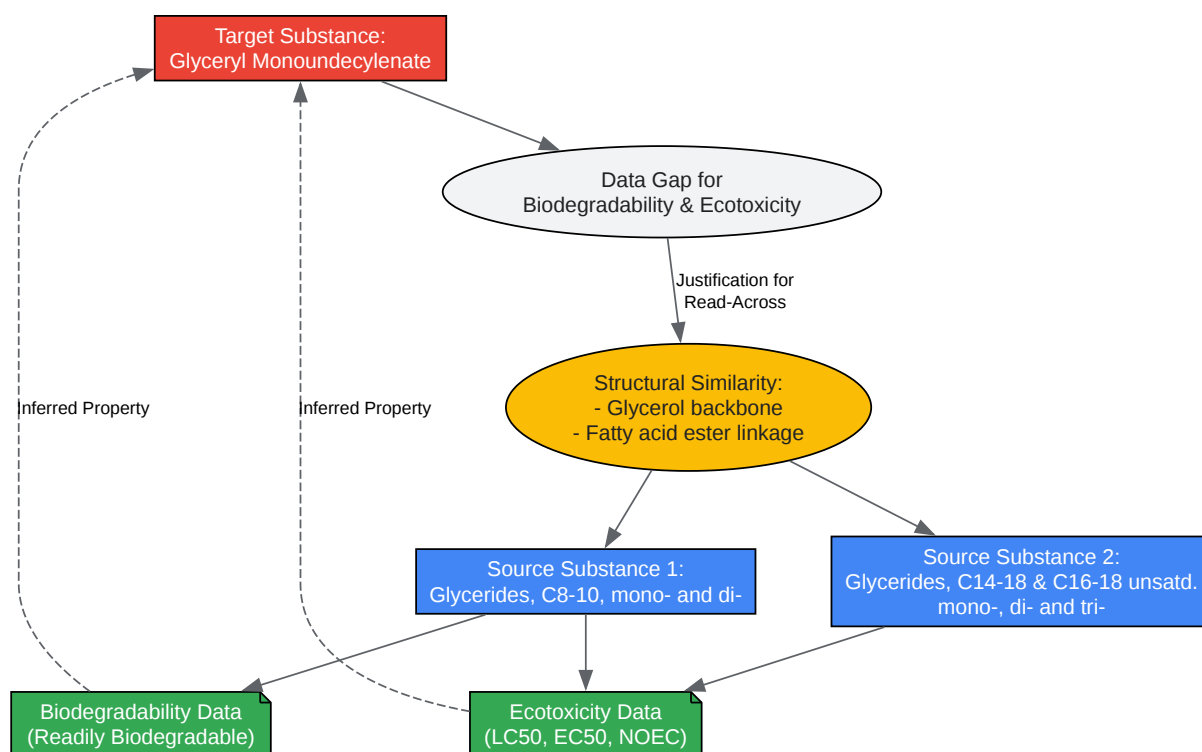


[Click to download full resolution via product page](#)

Experimental workflow for aquatic toxicity testing.

Read-Across Rationale

The use of data from surrogate substances is justified by the structural similarities between **glyceryl monoundecylenate** and the tested glycerides. All are esters of glycerol with fatty acids, suggesting a similar mode of environmental degradation and potential toxicity.



[Click to download full resolution via product page](#)

Logical relationship for the read-across approach.

Conclusion

Based on the available information and the read-across approach, **glyceryl monoundecylenate** is expected to be readily biodegradable and to exhibit low to moderate toxicity to aquatic organisms. The ecotoxicity data for the surrogate substances suggest that the acute toxicity is generally above 1 mg/L, which, coupled with ready biodegradability, indicates a low environmental risk under normal use and disposal scenarios.

It is important to note that this assessment is based on data from structurally similar substances. For a definitive characterization of the environmental profile of **glyceryl monoundecylenate**, direct experimental studies following standardized OECD guidelines are recommended. This would provide the most accurate data for environmental risk assessments and regulatory submissions.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Glyceryl Undecylenate n Glyceryl Mono Undecylenate Manufacturers, SDS [mubychem.com]
- 2. Glyceryl Mono Undecylenate - Acme Synthetic Chemicals [acmechem.com]
- 3. Registration Dossier - ECHA [echa.europa.eu]
- To cite this document: BenchChem. [Glyceryl Monoundecylenate: A Technical Guide to Biodegradability and Ecotoxicity]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b16292381/docs#glyceryl-monoundecylenate-a-technical-guide-to-biodegradability-and-ecotoxicity>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)